

Commercial availability and suppliers of 1,3-Diamino-2-propanol

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Compound of Interest

Compound Name: 1,3-Diamino-2-propanol

Cat. No.: B154962

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An In-depth Technical Guide to the Commercial Availability and Suppliers of **1,3-Diamino-2-propanol**

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,3-Diamino-2-propanol (CAS No: 616-29-5), also known as 2-Hydroxy-1,3-diaminopropane, is a versatile chemical intermediate with significant applications in the pharmaceutical and chemical industries. Its structure, featuring two primary amine groups and a secondary hydroxyl group, makes it a valuable building block for the synthesis of complex molecules. In drug development, it serves as a key raw material for several Active Pharmaceutical Ingredients (APIs).^[1] This guide provides a comprehensive overview of its commercial availability, key suppliers, technical specifications, and relevant experimental protocols.

Commercial Availability and Suppliers

1,3-Diamino-2-propanol is readily available from a range of chemical suppliers, from large-scale manufacturers to those specializing in laboratory and research quantities. It is offered in various grades and purities to suit different applications.

Major Suppliers

A non-exhaustive list of prominent global suppliers includes:

- Thermo Scientific Chemicals (Fisher Scientific): A major supplier of laboratory chemicals, offering various quantities.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Sigma-Aldrich (Merck): Provides **1,3-Diamino-2-propanol** in different purity grades for research and development.[\[5\]](#)[\[6\]](#)
- Tokyo Chemical Industry (TCI): Offers the compound with specified purity levels, suitable for synthetic chemistry applications.[\[7\]](#)[\[8\]](#)
- Borregaard: A key manufacturer of **1,3-Diamino-2-propanol** (DAP) for pharmaceutical and other markets, produced in large commercial plants.[\[9\]](#)
- Parchem: A worldwide supplier of specialty chemicals, including **1,3-Diamino-2-propanol**.[\[10\]](#)
- Apollo Scientific: A UK-based supplier providing various pack sizes for research and manufacturing.[\[11\]](#)
- CarboMer Inc.: A US-based manufacturer of specialty chemicals for the life sciences, listing it as an API intermediate.[\[1\]](#)
- Santa Cruz Biotechnology (SCBT): Supplies the compound as a biochemical for proteomics research.[\[12\]](#)
- Spectrum Chemical: Provides the diamino alcohol for laboratory and manufacturing use.[\[13\]](#)
- Kemi-Works: A China-based manufacturer offering the product directly.[\[14\]](#)

Quantitative Data Summary

The following tables summarize the typical physical and chemical properties of commercially available **1,3-Diamino-2-propanol**. Data is aggregated from various supplier specifications.[\[3\]](#)[\[5\]](#)[\[15\]](#)

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	616-29-5
Molecular Formula	C ₃ H ₁₀ N ₂ O
Molecular Weight	90.12 g/mol [1]
IUPAC Name	1,3-diaminopropan-2-ol[3]
Synonyms	2-Hydroxy-1,3-diaminopropane, Diaminoisopropanol[1][11]
InChI Key	UYBWIEGTWASWSR-UHFFFAOYSA-N[3]
EC Number	210-474-2[5]

Table 2: Physical and Chemical Properties

Property	Value	Citations
Appearance	White to pale-yellow or colorless crystals, powder, lump, or clear liquid	[3][7][13]
Purity	≥95%, ≥96%, 97%	[3][5]
Melting Point	40-44 °C	[5]
Boiling Point	~235 °C (at atmospheric pressure); 93-95 °C (at 3 Torr)	[15][16]
Solubility	Highly soluble in water	[1][16]
Density	1.081 g/cm ³	[15]

Applications in Research and Drug Development

1,3-Diamino-2-propanol is a critical intermediate in both academic research and industrial pharmaceutical synthesis.

- **API Synthesis:** It is a documented precursor in the manufacture of several drugs, including Amikacin, Cefadroxil, Abacavir, and Bisoprolol.[1]
- **Ligand Synthesis:** As a versatile bidentate diamine ligand, it is used to synthesize various organometallic compounds, some of which are studied for cytotoxic activity.[5]
- **Biochemical Probes:** It serves as a precursor for synthesizing fluorogenic dsDNA binders like BAPPA (N1,N3-bis(4-amidinophenyl)propane-1,3-diamine).[5][6]
- **Dendrimer Chemistry:** The molecule can be used as a branching unit in the synthesis of peptide dendrimers.[6]
- **Enzyme Inhibition:** It has been identified as an indirect inhibitor of ornithine decarboxylase (ODC), an enzyme involved in polyamine biosynthesis, which is a target for cancer therapy. [17]

Experimental Protocols

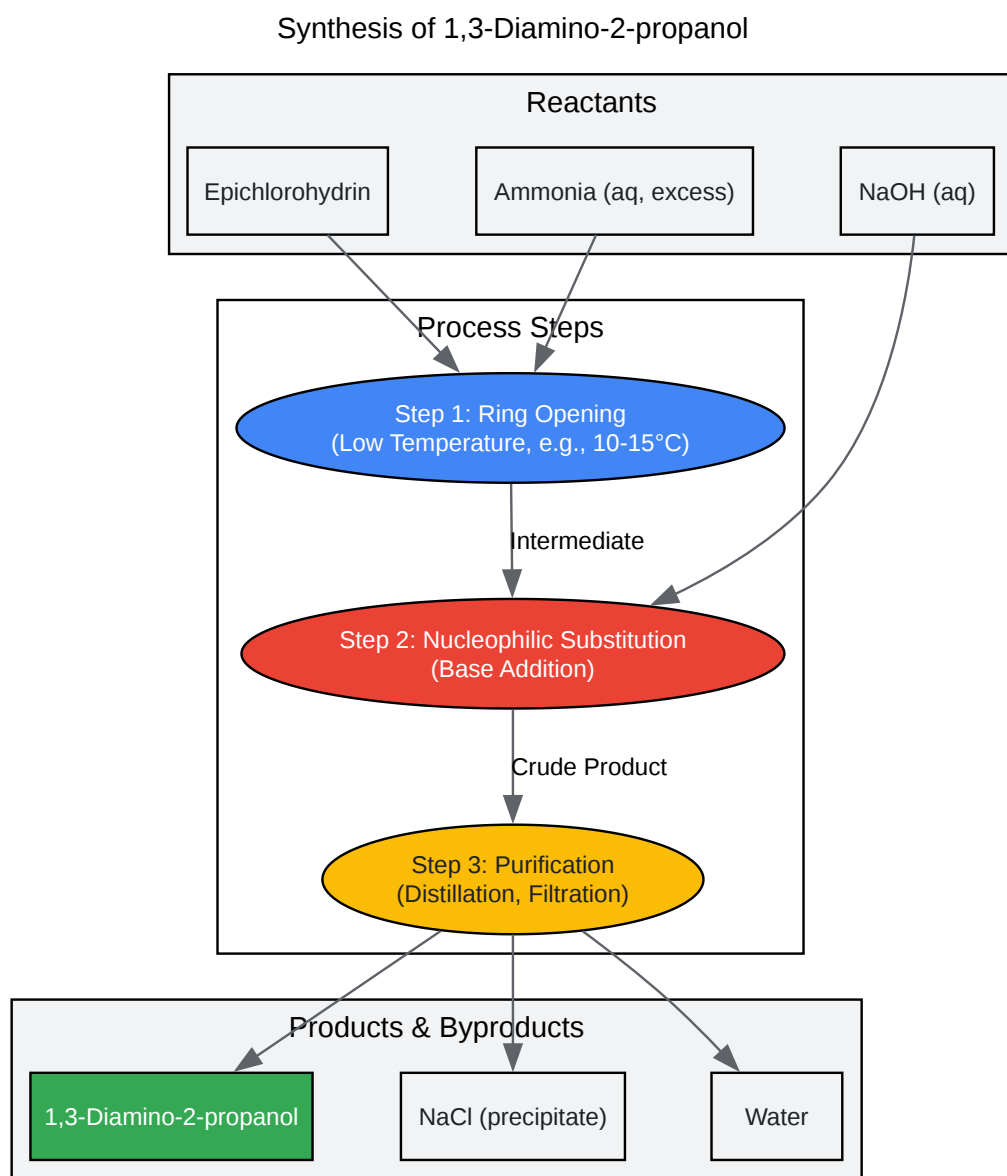
General Manufacturing Process

The industrial synthesis of **1,3-Diamino-2-propanol** predominantly involves the reaction of epichlorohydrin with ammonia.[9][17]

Methodology:

- **Reaction:** Epichlorohydrin is reacted with a large molar excess (e.g., 30-50 fold) of aqueous ammonia. The reaction is typically initiated at a controlled low temperature (e.g., 10-15 °C) to manage the exothermicity from the opening of the oxirane ring.[18][19]
- **Alkalinization:** An equimolar amount of a strong base, such as sodium hydroxide (NaOH), is added to the reaction mixture. This step facilitates the displacement of the chlorine atom by the second amine group in an alkaline environment.[9][18]
- **Purification:** The crude product undergoes a series of purification steps.[9]
 - Excess ammonia and water are removed via distillation.[16][18]
 - The precipitated salt (e.g., sodium chloride) is removed by filtration.[19]

- The final product is isolated and purified by vacuum distillation to achieve the desired purity.[16][19]

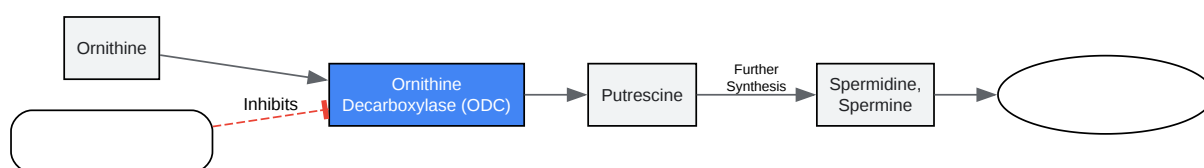


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Caption: General industrial synthesis pathway for **1,3-Diamino-2-propanol**.

Role as an Ornithine Decarboxylase (ODC) Inhibitor

1,3-Diamino-2-propanol acts as an indirect inhibitor of ornithine decarboxylase (ODC).^[17] ODC is the first and rate-limiting enzyme in the polyamine biosynthesis pathway, which converts ornithine to putrescine. Polyamines are essential for cell growth and proliferation, and their dysregulation is implicated in cancer.



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Caption: Inhibition of the polyamine synthesis pathway by **1,3-Diamino-2-propanol**.

Conclusion

1,3-Diamino-2-propanol is a commercially accessible and highly valuable chemical for professionals in drug discovery and development. Its well-established synthesis route and availability from numerous suppliers in various grades facilitate its use from laboratory-scale research to large-scale manufacturing. Its role as a versatile ligand, a precursor to complex APIs, and a biochemical tool underscores its importance in modern medicinal chemistry and chemical biology. Researchers should consult supplier-specific documentation, such as Certificates of Analysis and Safety Data Sheets, to ensure the material meets the requirements for their intended application.

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